Application Note: Synthesis and Characterization of 4-Fluoro-2-vinylphenol[1]

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Compound of Interest

Compound Name:	*4-Fluoro-2-vinylphenol*
CAS No.:	*1295507-13-9*
Cat. No.:	*B1439841*

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Introduction & Scientific Context

4-Fluoro-2-vinylphenol (CAS: 1295507-13-9) represents a specialized class of halogenated styrenic derivatives utilized in the synthesis of functionalized polymers (e.g., photoresists, dielectric layers) and as a scaffold in medicinal chemistry for accessing benzofuran and dihydrobenzofuran pharmacophores.[1] The introduction of the fluorine atom at the para-position (relative to the hydroxyl group) modulates the electronic properties of the phenolic ring, enhancing metabolic stability and altering the pKa compared to the non-fluorinated analog, 2-vinylphenol.[1]

This application note details a robust synthetic pathway designed for laboratory-scale preparation. The protocol prioritizes the Wittig Olefination of the corresponding salicylaldehyde derivative, a method selected for its regioselectivity and reliability in generating terminal alkenes under mild conditions.

Safety Statement

WARNING: This protocol involves the use of strong bases (n-Butyllithium), pyrophoric reagents, and halogenated phenols.[1]

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- Engineering Controls: All operations must be performed in a properly functioning chemical fume hood.
- PPE: Wear chemical-resistant gloves (nitrile/neoprene), safety goggles, and a lab coat.[1]
- Hazards: **4-Fluoro-2-vinylphenol** is a potential skin and eye irritant and may polymerize exothermically if stored improperly.[1]

Retrosynthetic Analysis & Strategy

The target molecule, **4-Fluoro-2-vinylphenol** (1), can be disconnected to 5-Fluoro-2-hydroxybenzaldehyde (2) via a Wittig olefination.[1] This route is preferred over the decarboxylation of cinnamic acids for this specific isomer due to the commercial availability of the aldehyde precursor and the avoidance of high-temperature conditions that promote polymerization.[1]

Strategic Considerations:

- Protection of Phenol: The acidic phenolic proton interferes with the formation of the phosphonium ylide.[1] A common strategy involves using an excess of base (2 equivalents) to generate the phenoxide in situ, or protecting the phenol as a silyl ether or methoxymethyl (MOM) ether prior to olefination. For this protocol, we utilize the in situ phenoxide generation method to reduce step count.
- Polymerization Inhibition: Vinylphenols are prone to spontaneous polymerization.[1] The addition of a radical inhibitor (e.g., BHT or hydroquinone) during workup and storage is critical.

Experimental Protocol

Materials & Reagents[1][2][3][4]

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Reagent	Role	Stoichiometry
5-Fluoro-2-hydroxybenzaldehyde	Precursor	1.0 equiv.[1][2]
Methyltriphenylphosphonium bromide	Wittig Salt	2.2 equiv.[1]
n-Butyllithium (2.5 M in hexanes)	Strong Base	2.1 equiv.[1]
Tetrahydrofuran (THF)	Solvent	Anhydrous
Ammonium Chloride (sat.[1] aq.)	Quench	Excess
2,6-Di-tert-butyl-4-methylphenol (BHT)	Stabilizer	0.1 mol%

Step-by-Step Synthesis (Wittig Olefination)[1]

Step 1: Preparation of the Ylide

- Oven-dry a 250 mL round-bottom flask (RBF) and equip it with a magnetic stir bar and a rubber septum. Flush with nitrogen or argon.[1]
- Charge the flask with Methyltriphenylphosphonium bromide (MTPP-Br) (2.2 equiv relative to aldehyde).[1]
- Add anhydrous THF (approx. 10 mL per gram of MTPP-Br) via syringe.[1]
- Cool the suspension to 0 °C using an ice bath.
- Add n-Butyllithium (2.1 equiv) dropwise over 15 minutes.[1] The mixture will turn a characteristic bright yellow/orange, indicating the formation of the phosphorus ylide.
- Stir at 0 °C for 30 minutes, then warm to room temperature (RT) for 30 minutes to ensure complete deprotonation.

Step 2: Addition of the Substrate

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- In a separate dry vial, dissolve 5-Fluoro-2-hydroxybenzaldehyde (1.0 equiv) in a minimal amount of anhydrous THF. Note: The hydroxyl group will consume one equivalent of the ylide/base; the stoichiometry accounts for this.[1]
- Cool the ylide solution back to 0 °C.
- Add the aldehyde solution dropwise to the ylide mixture. The color may shift, and a precipitate (lithium alkoxide) may form.
- Remove the ice bath and allow the reaction to stir at RT for 4–6 hours. Monitor reaction progress by TLC (eluent: 10% EtOAc/Hexanes). The aldehyde spot should disappear.[1]

Step 3: Workup & Purification[1][2]

- Quench the reaction carefully by adding saturated aqueous Ammonium Chloride (NH_4Cl).
- Extract the aqueous layer three times with Diethyl Ether or Ethyl Acetate.[1]
- Combine the organic layers and wash with brine.[1][2]
- Dry over anhydrous Magnesium Sulfate ($MgSO_4$).
- Critical Step: Add a trace amount of BHT (stabilizer) to the solution before concentration to prevent polymerization.[1]
- Concentrate the solvent under reduced pressure (Rotavap) at a bath temperature < 30 °C.
- Purify the crude residue via flash column chromatography (Silica Gel).
  - Mobile Phase: Gradient of Hexanes to 5% EtOAc/Hexanes.[1]
  - Target Fraction: **4-Fluoro-2-vinylphenol** typically elutes early due to its non-polar vinyl group, though the phenolic OH provides some retention.[1]

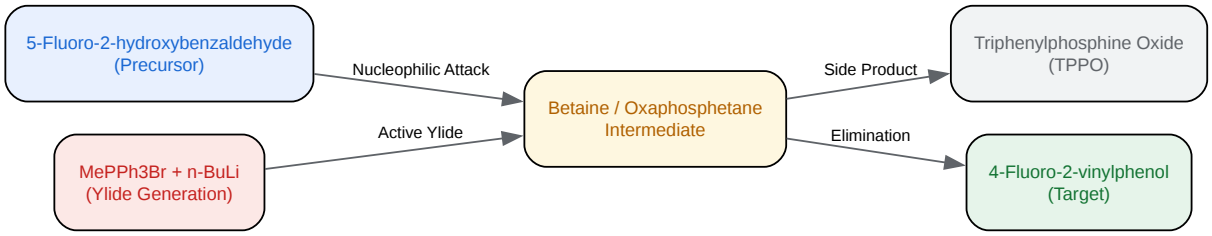
Characterization Data (Expected)[1][5][6]

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Technique	Expected Signal / Value	Interpretation
Physical State	Colorless to pale yellow oil/solid	Low melting point solid common for substituted styrenes.[1]
^{1}H NMR ($CDCl_3$)	5.3 (d, 1H), 5.7 (d, 1H), 6.7 (dd, 1H)	Vinyl protons (terminal alkenes).
^{1}H NMR ($CDCl_3$)	5.0–5.5 (broad s, 1H)	Phenolic hydroxyl (-OH).[1]
^{19}F NMR	-120 to -125 ppm	Fluorine substituent on aromatic ring.[1]
IR Spectroscopy	~3400 cm^{-1} (broad)	O-H stretch.[1]
IR Spectroscopy	~1630 cm^{-1}	C=C alkene stretch.[1]

Reaction Mechanism & Pathway Visualization[1][4]

The synthesis relies on the nucleophilic attack of the phosphonium ylide on the carbonyl carbon.[1] The presence of the free phenol requires the generation of a dianionic species (or monoanionic if the base deprotonates the phenol first) before the olefination proceeds.[1]



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Figure 1: Mechanistic flow of the Wittig olefination for the synthesis of **4-Fluoro-2-vinylphenol**.

Storage and Stability Protocols

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To maintain the integrity of **4-Fluoro-2-vinylphenol** post-synthesis, strict storage conditions are required to prevent autopolymerization or oxidation.[1]

- Temperature: Store at 2–8 °C (refrigerated) or -20 °C for long-term storage.
- Atmosphere: Store under an inert atmosphere (Argon or Nitrogen).[1]
- Additives: Ensure a radical inhibitor (e.g., 100 ppm BHT) is present if the compound is stored in solution or as a neat oil for extended periods.
- Container: Amber glass vials to protect from light, which can initiate radical polymerization.[1]

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